

Inconsistent results in Filanesib experiments troubleshooting

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Compound of Interest

Compound Name: *Filanesib*

Cat. No.: *B612139*

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Filanesib Experiments Technical Support Center

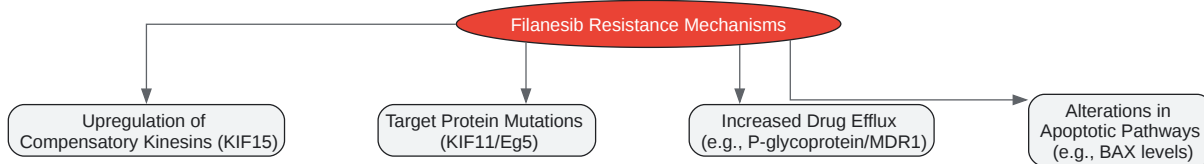
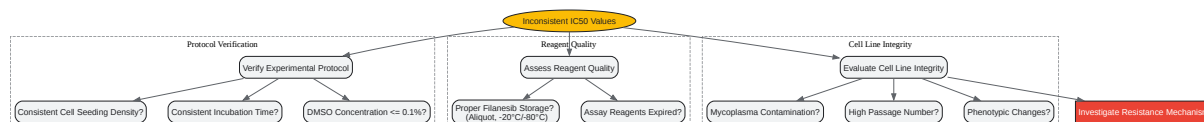
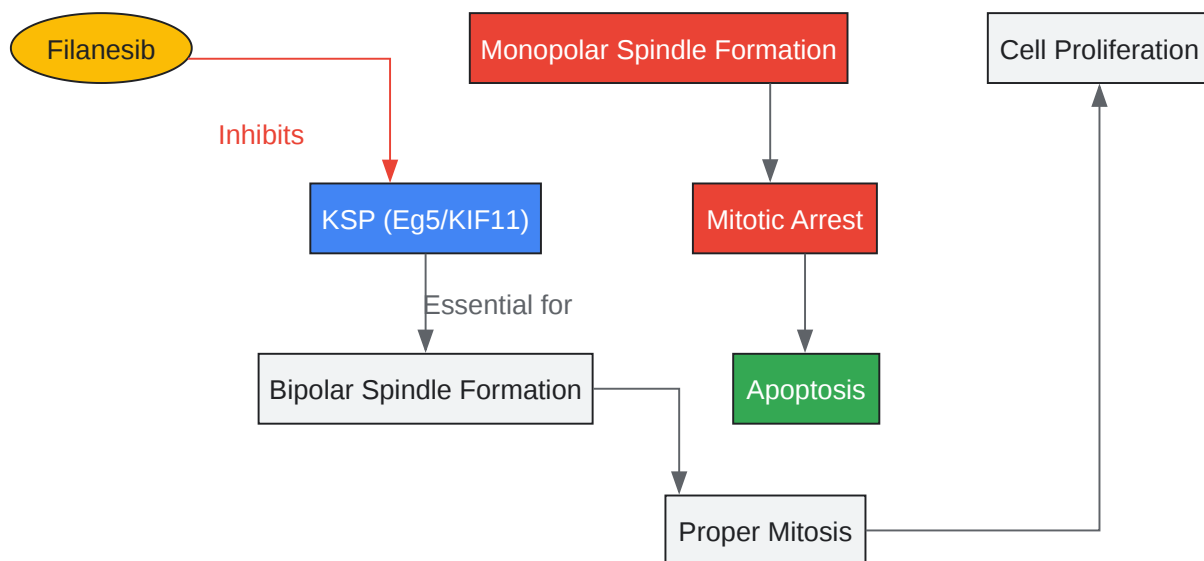
Welcome to the **Filanesib** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance and troubleshoot common issues encountered during in vitro and in vivo experiments with **Filanesib** (ARRY-520).

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Here you will find answers to common questions and step-by-step guides to address inconsistent results in your **Filanesib** experiments.

Q1: What is the mechanism of action of **Filanesib**?

Filanesib is a potent and selective, noncompetitive inhibitor of the Kinesin Spindle Protein (KSP), also known as Eg5 or KIF11.[1][2][3] KSP is a motor protein essential for the formation of the bipolar mitotic spindle during cell division.[1][4] By inhibiting KSP, **Filanesib** disrupts spindle formation, leading to the formation of monopolar spindles. This triggers mitotic arrest and subsequent apoptosis (programmed cell death) in rapidly dividing cancer cells.[1][2][4]



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